

# The Definitive Technical Guide to Histidine- C , N Internal Standards

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## Compound of Interest

Compound Name: *rac Histidine-13C6,15N3*

Cat. No.: *B1151915*

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## Executive Summary

In the precise world of quantitative mass spectrometry (LC-MS/MS), matrix effects and ionization suppression are the silent killers of data integrity. The use of a Stable Isotope-Labeled Internal Standard (SIL-IS) is not merely a recommendation; it is a kinetic necessity for validating bioanalytical methods.

This guide provides an exhaustive technical analysis of L-Histidine-

C

,

N

, a "heavy" analog of the essential amino acid Histidine. By replacing all carbon atoms with Carbon-13 and all nitrogen atoms with Nitrogen-15, this standard achieves a mass shift of +9 Daltons, ensuring zero isotopic overlap (cross-talk) with the natural analyte while maintaining identical chromatographic behavior.

## Part 1: The Physics of Mass

## Stoichiometric & Isotopic Precision

To utilize this standard effectively, one must distinguish between average molecular weight (used for weighing) and monoisotopic mass (used for MS detection).

Natural L-Histidine (

):

- Monoisotopic Mass: 155.0695 Da

- Protonated Ion

: 156.0768 m/z

Labeled L-Histidine (

):

- Isotopic Enrichment: >98% atom purity for both

C and

N.<sup>[1]</sup><sup>[2]</sup>

- Mass Shift Calculation:

- :

Da

- :

Da

- Total Shift: +9.0112 Da

### Table 1: Physicochemical Constants<sup>[3]</sup>

Property	Natural L-Histidine	Labeled Histidine (C, N)	Note
Formula			Full backbone labeling
Monoisotopic Mass	155.0695 Da	164.0807 Da	Used for MS method setup
Precursor Ion	156.0768 m/z	165.0880 m/z	The Q1 Quadrupole setting
Average MW (Free Base)	155.15 g/mol	164.15 g/mol	Theoretical average
Salt Form MW (HCl)			
H	209.63 g/mol	218.63 g/mol	CRITICAL: Use for weighing
O)			



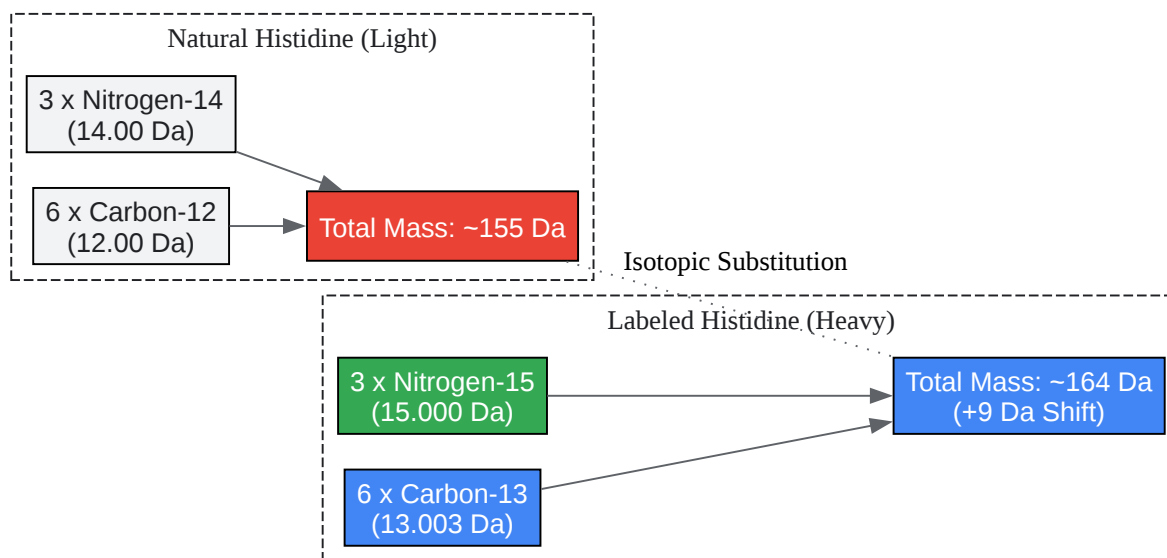
*Expert Insight: Most commercial standards are supplied as the Hydrochloride Monohydrate salt*

(

). You must account for the mass of the salt and water when calculating the concentration of the free base. Correction Factor (Salt to Free Base):

## Visualization: The Isotopic Shift

The following diagram illustrates the atomic substitution and the resulting mass shift, ensuring the "heavy" peak does not interfere with the "light" (natural) peak.



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Figure 1: Comparison of atomic composition between natural and heavy Histidine, resulting in a +9 Dalton mass shift.

## Part 2: Analytical Utility & MRM Transitions

In LC-MS/MS (Triple Quadrupole), we utilize Multiple Reaction Monitoring (MRM).<sup>[4]</sup> The SIL-IS must co-elute with the analyte to experience the exact same matrix suppression/enhancement at the electrospray source.

### The Fragmentation Logic

Histidine typically fragments by losing the carboxyl group (as formic acid/CO + H<sub>2</sub>O) to form a histamine-like iminium ion.

- Natural Transition:

(Loss of 46 Da:

)

- Labeled Transition:

- Why 118? The fragment retains the imidazole ring and the ethyl chain.

- Retained Heavy Atoms: 5 Carbons (

- ) and 3 Nitrogens (

- ).

- Mass Shift in Fragment:

- Da.

- .

**Table 2: Optimized MRM Parameters**

Compound	Precursor (Q1)	Product (Q3)	Collision Energy (eV)	Dwell Time (ms)
Histidine (Endogenous)	156.1	110.1	15 - 20	50
Histidine- C , N (IS)	165.1	118.1	15 - 20	50

## Part 3: Experimental Protocol

### Reagents & Equipment

- Standard: L-Histidine-

C

,

N

HCl hydrate (e.g., from Cambridge Isotope Labs or Sigma-Aldrich).

- Solvent: LC-MS Grade Water, 0.1% Formic Acid.
- Balance: Analytical balance readable to 0.01 mg.

## Step-by-Step Preparation Workflow

This protocol assumes the use of the HCl salt form (MW ~218.63).

### Step 1: Primary Stock Solution (1 mg/mL Free Base Equivalent)

- Calculate the target mass. To get 10 mL of 1 mg/mL (free base), you need 10 mg of Histidine.
- Apply Salt Correction:  
.
- Weigh 13.32 mg of the labeled salt into a glass vial.
- Dissolve in 10.0 mL of 0.1% Formic Acid in Water. (Acid helps stability and solubility).
- Vortex for 60 seconds.
- Storage: Aliquot into 1 mL cryovials and store at -20°C (Stable for 12 months).

### Step 2: Working Internal Standard (WIS)

- Thaw a Primary Stock aliquot.
- Dilute 1:100 or 1:1000 with Water/Acetonitrile (50:50) to reach a concentration of 1 - 10 µg/mL.

- Note: The WIS concentration should yield a peak area similar to the mid-point of your calibration curve (e.g.,

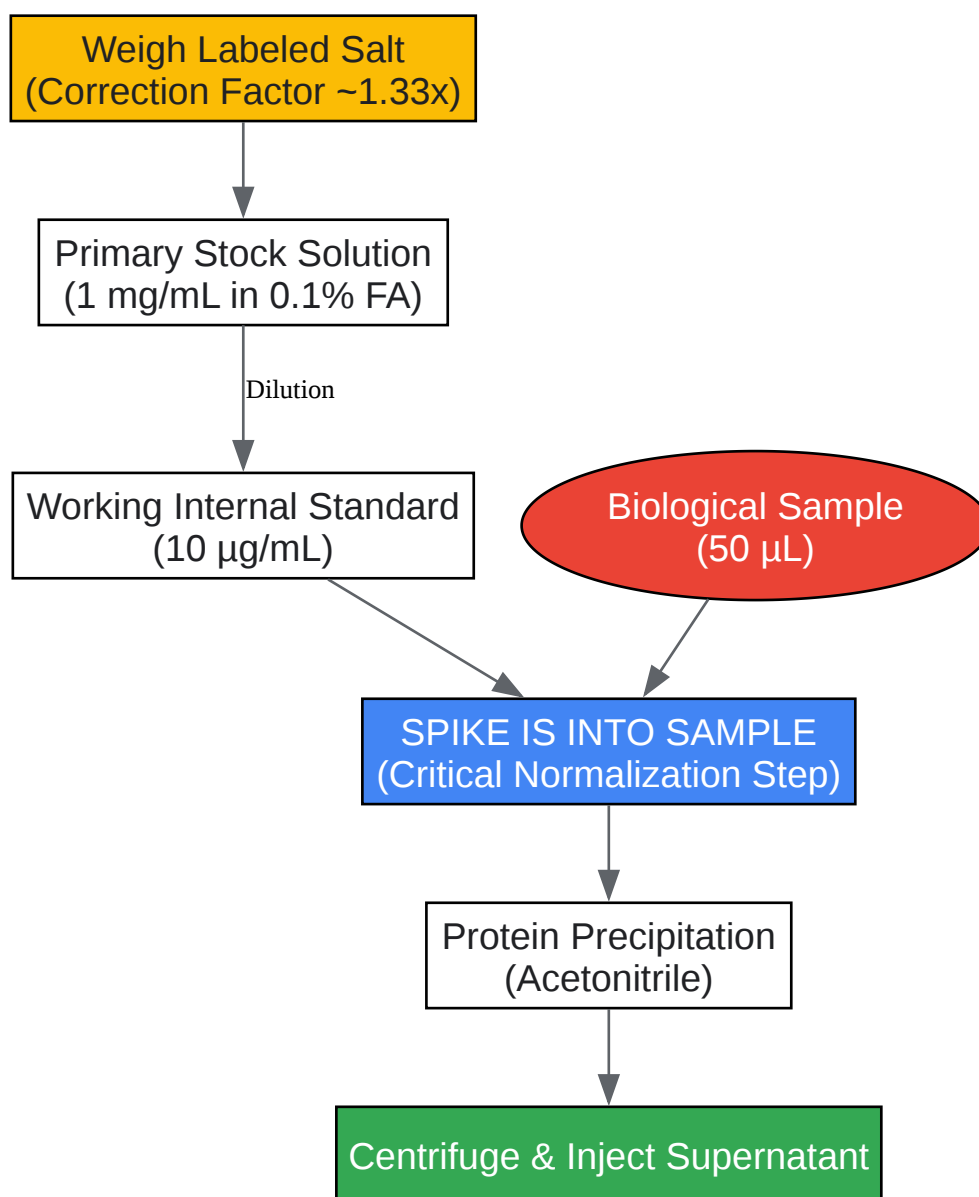
-

counts).

### Step 3: Sample Processing (Protein Precipitation)

- Aliquot 50  $\mu$ L of biological sample (Plasma/Serum).
- Add 10  $\mu$ L of WIS directly to the sample. Vortex immediately. (This ensures the IS binds to the matrix exactly like the analyte).
- Add 200  $\mu$ L of ice-cold Acetonitrile (precipitating agent).
- Centrifuge at 10,000 x g for 10 minutes.
- Inject supernatant onto LC-MS.

## Workflow Diagram



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Figure 2: Critical workflow for Internal Standard addition. The IS must be added BEFORE extraction/precipitation to correct for recovery losses.

## Part 4: Quality Control & Troubleshooting

### Isotopic Interference (Cross-talk)

Even with a +9 Da shift, you must validate purity.

- Blank Check: Inject the WIS alone. Monitor the Natural Histidine transition (156->110).

- Acceptance Criteria: Signal in the natural channel must be < 20% of the LLOQ (Lower Limit of Quantification).
- Reverse Check: Inject a high concentration of Natural Histidine. Monitor the Labeled transition (165->118).
  - Acceptance Criteria: Signal in the IS channel must be < 5% of the WIS response.

## Retention Time Drift

The Deuterium effect (using Hydrogen isotopes) can cause retention time shifts. However, Carbon-13 and Nitrogen-15 are non-exchangeable and have negligible isotope effects on chromatography.

- The Labeled Histidine should elute at the exact same retention time (+/- 0.05 min) as the natural analyte. If they separate, check your column chemistry or gradient slope.

## References

- National Institute of Standards and Technology (NIST). Atomic Weights and Isotopic Compositions for All Elements. (Accessed 2023). [3] [\[Link\]](#)
- PubChem. Carbon-13 (CID 175670880) & Nitrogen-15 Physicochemical Properties. National Library of Medicine. [\[Link\]](#)
- Agilent Technologies. LC/MS/MS Pesticide Multiresidue Analysis Using Triggered MRM (Application Note). (Demonstrates MRM transition optimization principles). [\[Link\]](#)

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## Sources

- 1. Histidine | Sigma-Aldrich [\[sigmaaldrich.com\]](https://sigmaaldrich.com)
- 2. L -Histidine-13C6 13C 97atom , 98 CP 201740-88-7 [\[sigmaaldrich.com\]](https://sigmaaldrich.com)

- [3. L-Histidine-13C6,15N3 hydrochloride hydrate \(H-His-OH-13C6,15N3 \(hydrochloride hydrate\)\) | Endogenous Metabolite | 202468-43-7 | Invivochem \[invivochem.com\]](#)
- [4. eurl-pesticides.eu \[eurl-pesticides.eu\]](#)
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